

Tribromoacetaldehyde density and refractive index

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Compound of Interest

Compound Name: Tribromoacetaldehyde

Cat. No.: B085889

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An In-depth Technical Guide on the Physical Properties of Tribromoacetaldehyde

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical compounds is paramount. This guide provides a detailed overview of the density and refractive index of **tribromoacetaldehyde**, also known as bromal.

Quantitative Data

The physical properties of **tribromoacetaldehyde** have been reported in various sources. The following table summarizes the key quantitative data for its density and refractive index.

Property	Value	Conditions	Reference(s)
Density	2.66 g/cm ³	Not specified	[1][2]
2.665 g/mL	at 25 °C	[3][4][5][6]	
2.8 g/cm ³	Not specified	[7]	
Refractive Index	1.5939	at 20 °C/D	[1][7]
1.584	at 20 °C/D	[3][4][5][6]	

Experimental Protocols

While specific experimental protocols for the determination of the density and refractive index of **tribromoacetaldehyde** are not detailed in the reviewed literature, generalized methods are well-established.

Determination of Density

A common method for determining the density of a liquid is the pycnometer method. This involves the following steps:

- A clean, dry pycnometer (a small glass flask) is weighed accurately.
- The pycnometer is then filled with the liquid, and any excess is removed.
- The filled pycnometer is weighed again to determine the mass of the liquid.
- The volume of the pycnometer is determined by repeating the process with a reference substance of known density, such as water.
- The density of the liquid is then calculated by dividing the mass of the liquid by the volume of the pycnometer.

Determination of Refractive Index

The refractive index of a liquid is typically measured using a refractometer, such as an Abbe refractometer. The general procedure is as follows:

- A few drops of the liquid are placed on the prism of the refractometer.
- The prism is closed, and the light source is adjusted.
- The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered.
- The refractive index is then read from the scale. The temperature at which the measurement is taken is crucial and should be recorded, as the refractive index is temperature-dependent.

Synthesis of Tribromoacetaldehyde

Tribromoacetaldehyde can be synthesized via several methods. One common method is the bromination of paraldehyde.

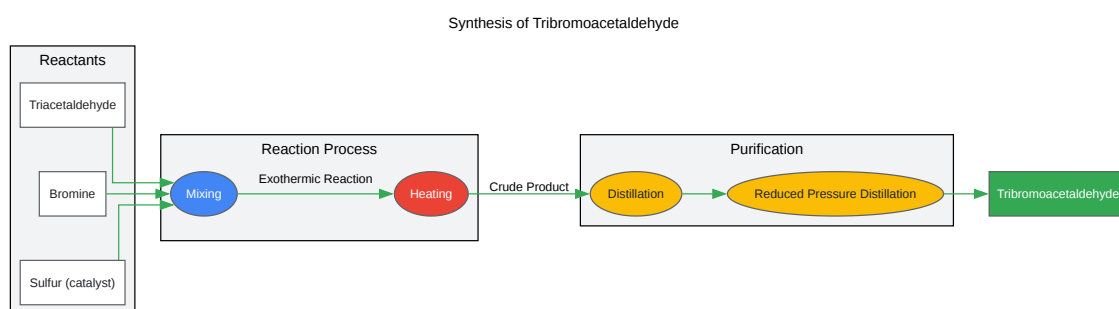
A detailed protocol for a similar reaction, the synthesis of bromoacetaldehyde diethyl acetal from paraldehyde and bromine, provides insight into the likely reaction conditions. A general procedure for the synthesis of **tribromoacetaldehyde** from triacetaldehyde and bromine has also been described.^{[4][7]}

Synthesis from Triacetaldehyde and Bromine:

- Dry triacetaldehyde (69 g) is added dropwise to a mixture of bromine (720 g) and sulfur (1.5 g). The reaction proceeds exothermically.^{[4][7]}
- The mixture is then heated at 60-80°C for 2 hours.^{[4][7]}
- The crude product is collected by distillation.^{[4][7]}
- The collected fraction is then distilled again under reduced pressure, with the fraction at 71-74°C (2.4kPa) being collected to yield 220-240g of **tribromoacetaldehyde**.^{[4][7]}

Mandatory Visualization

As no signaling pathways involving **tribromoacetaldehyde** were identified in the literature, the following diagram illustrates a logical workflow for its synthesis.



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Synthesis of **Tribromoacetaldehyde** from Triacetaldehyde and Bromine.

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